

CS47 solution preparation and storage

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Compound of Interest

Compound Name: CS47

Cat. No.: B4133342

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Application Note: CS47 Solution

Product: **CS47** CKO Inhibitor Catalogue Number: CS-047 For Research Use Only (RUO)

Product Description

CS47 is a potent and selective small molecule inhibitor of the Catalytic Kinase Omega (CKO), a key enzyme implicated in aberrant cell proliferation and survival signaling pathways. By targeting the ATP-binding site of CKO, **CS47** effectively blocks the phosphorylation of downstream effector proteins, making it a valuable tool for investigating the role of the CKO pathway in oncology and other disease models. This document provides standardized protocols for the preparation, storage, and application of **CS47** in common cell-based assays.

Preparation of CS47 Stock Solution

Proper preparation of the **CS47** stock solution is critical for ensuring experimental reproducibility and maximizing compound stability.

Materials Required:

- **CS47** powder (lyophilized)
- Anhydrous Dimethyl Sulfoxide (DMSO, cell culture grade)
- Sterile polypropylene microcentrifuge tubes

Protocol:

- Before opening, briefly centrifuge the vial of lyophilized **CS47** powder to ensure all contents are at the bottom.
- To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO to the vial. For example, to a 1 mg vial of **CS47** (Molecular Weight: 470.5 g/mol), add 212.5 μ L of DMSO.
- Cap the vial tightly and vortex for 1-2 minutes at room temperature until the powder is completely dissolved. A clear, homogenous solution should be observed.
- Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile polypropylene tubes to minimize freeze-thaw cycles.

Storage and Stability

Correct storage is essential to maintain the activity of the **CS47** inhibitor.

- Lyophilized Powder: Store at -20°C for up to 24 months.
- DMSO Stock Solution (10 mM): Store aliquots at -20°C for up to 6 months or at -80°C for up to 12 months. Avoid repeated freeze-thaw cycles.
- Working Dilutions: Aqueous working solutions should be prepared fresh from the DMSO stock immediately before use and should not be stored.

Table 1: Stability of **CS47** 10 mM DMSO Stock Solution

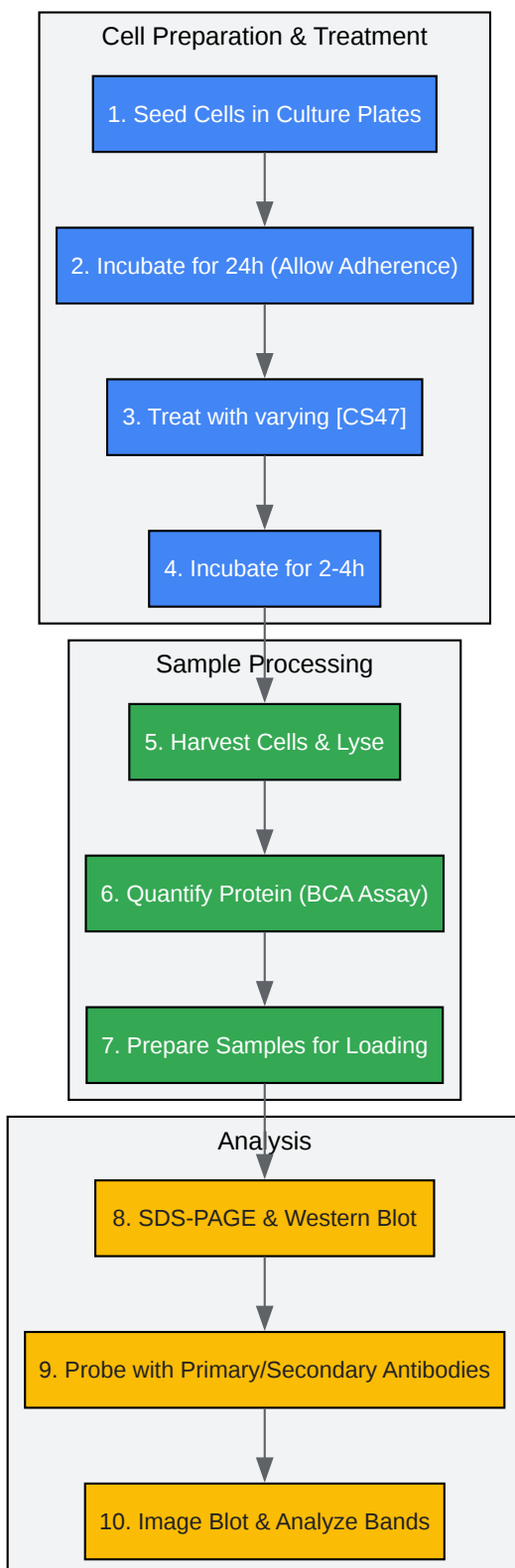
Storage Condition	1 Month	3 Months	6 Months
-20°C	>99% Purity Retained	>98% Purity Retained	>95% Purity Retained
4°C	>95% Purity Retained	~90% Purity Retained	Not Recommended
Room Temperature	<80% Purity Retained	Not Recommended	Not Recommended

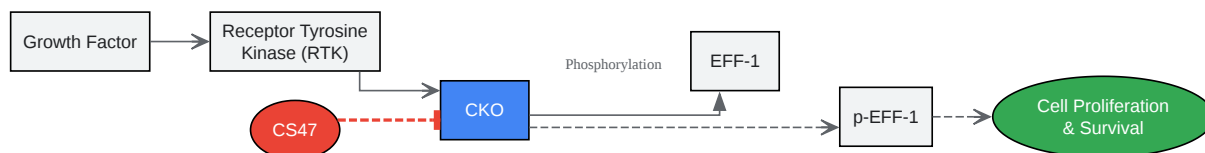
Data generated via HPLC analysis of compound integrity.

Application Protocol: Western Blot Analysis of CKO Pathway Inhibition

This protocol describes the use of **CS47** to assess the inhibition of CKO-mediated phosphorylation of a downstream target (p-EFF-1) in a cancer cell line.

Workflow Diagram:





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